

Application of Hexahydrocurcumin in neurodegenerative disease research.

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Compound of Interest		
Compound Name:	Hexahydrocurcumin	
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Introduction

Hexahydrocurcumin (HHC), a primary and active metabolite of curcumin, is gaining significant attention in the field of neurodegenerative disease research.[1][2] Unlike its parent compound, HHC exhibits improved stability and bioavailability, making it a promising candidate for therapeutic development.[3] Neurodegenerative diseases such as Alzheimer's and Parkinson's are characterized by progressive neuronal loss, oxidative stress, chronic neuroinflammation, and the aggregation of misfolded proteins.[4][5][6] Emerging evidence highlights HHC's potent antioxidant, anti-inflammatory, and neuroprotective properties, suggesting its potential to counteract these pathological hallmarks.[1][2][3][7]

Mechanism of Action

Hexahydrocurcumin exerts its neuroprotective effects through multiple mechanisms. A primary pathway involves the modulation of cellular antioxidant defenses. HHC has been shown to activate the Nuclear factor erythroid 2-related factor 2 (Nrf2) signaling pathway.[1][2] [7] Nrf2 is a key transcription factor that regulates the expression of numerous antioxidant and cytoprotective genes, including heme oxygenase-1 (HO-1) and NAD(P)H quinone oxidoreductase-1 (NQO-1).[7][8] By activating Nrf2, HHC enhances the cell's ability to combat



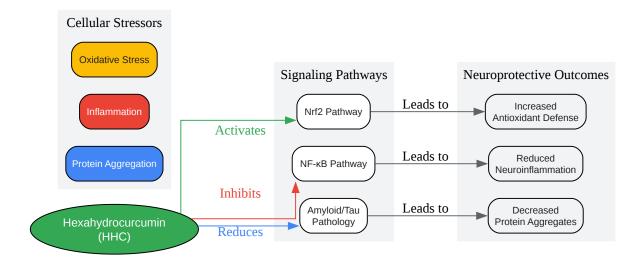
Methodological & Application

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oxidative stress, a major contributor to neuronal damage in neurodegenerative conditions.[1][2] [7]

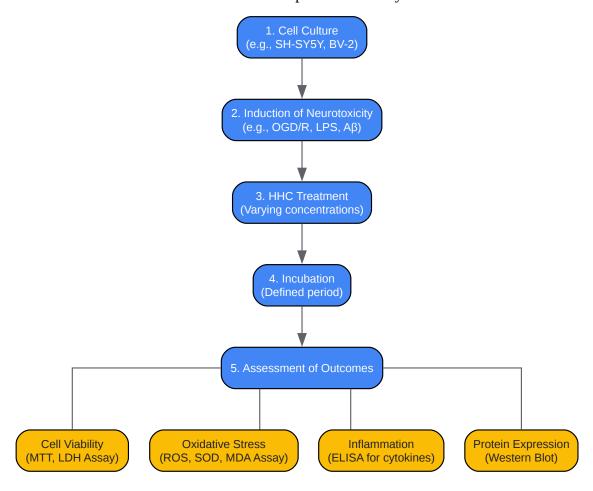
Furthermore, HHC demonstrates significant anti-inflammatory activity.[7] It can inhibit the activation of nuclear factor kappa-light-chain-enhancer of activated B cells (NF- κ B), a key regulator of the inflammatory response.[7][9] This inhibition leads to a decrease in the production of pro-inflammatory cytokines such as interleukin-6 (IL-6) and tumor necrosis factoralpha (TNF- α).[7][9] In the context of Alzheimer's disease, HHC has been found to attenuate the levels of amyloid precursor protein (APP) and β -secretase, reduce the hyperphosphorylation of tau protein, and improve synaptic function.[9]







In Vitro Neuroprotection Assay



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